

# Application Notes and Protocols for Quantitative Analysis of Quina Tool Morphology

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: QINA

Cat. No.: B1359822

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the quantitative analysis of Quina tool morphology. The methodologies outlined below are designed to ensure rigorous and reproducible research in the study of Middle Paleolithic lithic assemblages.

## Introduction to Quantitative Analysis of Quina Tools

Quina tools, particularly the characteristic Quina scrapers, are a key component of certain Middle Paleolithic assemblages.<sup>[1]</sup> Their distinctive morphology, characterized by thick cross-sections and scalariform retouch, has long been a subject of study.<sup>[2]</sup> Quantitative methods offer a robust framework for moving beyond qualitative descriptions to objectively analyze and compare the morphological variability of these artifacts. This approach is crucial for understanding the technological organization, functional adaptations, and behavioral patterns of the hominins who created and used them.<sup>[3][4]</sup>

The primary quantitative methods employed in the analysis of Quina tool morphology include:

- **Traditional Attribute Analysis:** The systematic measurement of key morphological features.
- **Geometric Morphometrics (GM):** The statistical analysis of shape, capturing the geometry of the artifact.

- Use-Wear and Residue Analysis: While not solely a morphological analysis, it provides functional context to morphological variations.[\[5\]](#)[\[6\]](#)

## Key Quantitative Morphological Attributes of Quina Tools

A foundational aspect of quantitative analysis is the systematic collection of metric and categorical data for key attributes. These attributes provide the raw data for statistical comparisons and interpretations.

Table 1: Key Quantitative Attributes for Quina Tool Analysis

| Attribute Category       | Specific Attribute   | Description                          | Measurement Unit/Scale                                    | Relevant Statistical Analyses                         |
|--------------------------|--|--------------------------------------|---|---|
| Overall Size & Shape     | Maximum Length   | The longest dimension of the tool.   | Millimeters (mm)  | Descriptive statistics, t-tests, ANOVA                |
| Maximum Width            | The widest dimension perpendicular to the length.                                | Millimeters (mm)                     | Descriptive statistics, t-tests, ANOVA                    |   |
| Maximum Thickness        | The greatest thickness of the tool.[5]   | Millimeters (mm)                     | Descriptive statistics, t-tests, ANOVA                    |   |
| Weight                   | The mass of the tool.  | Grams (g)                            | Descriptive statistics, correlation with other attributes |   |
| Retouch Characteristics  | Retouch Angle  | The angle of the retouched edge. [5] | Degrees (°)   | Descriptive statistics, comparison between tool types |
| Retouch Intensity (GIUR) | Geometric Index of Unifacial Reduction; quantifies the extent of retouch. [5][7] | Index value                          | Descriptive statistics, correlation with tool longevity   |   |
| Retouch Scar Pattern     | Categorization of scar morphology (e.g., scalariform, stepped).                  | Categorical                          | Chi-square tests  |   |

---

|                           |                 |  |             |   |
|---------------------------|-----------------|--|-------------|---|
| Cross-Sectional Asymmetry | Asymmetry Index | A measure of the asymmetry of the tool's cross-section.[5] | Index value | Descriptive statistics, comparison between tool types |
|---------------------------|-----------------|--|-------------|---|

---

## Experimental Protocols

### Protocol 1: 3D Data Acquisition for Geometric Morphometrics

High-resolution 3D models are the foundation for detailed geometric morphometric analysis. The "StyroStone" protocol is a recommended method for efficiently scanning large batches of lithic artifacts.[8][9][10][11]

Objective: To create high-fidelity 3D digital models of Quina tools for morphological analysis.

Materials:

- Micro-computed tomography (micro-CT) scanner or a structured light scanner (e.g., Artec Space Spider).[9]
- Styrofoam blocks.
- Software for 3D model reconstruction and post-processing (e.g., VGStudio MAX, Artec Studio Professional, MeshLab).[8][9]

Procedure:

- Artifact Preparation: Gently clean the artifacts to remove any loose debris.
- Mounting: Carefully insert the lithic artifacts into Styrofoam blocks. This allows for the scanning of multiple artifacts simultaneously without them moving.
- Scanning (Micro-CT):
  - Place the Styrofoam block containing the artifacts into the micro-CT scanner.

- Set the scanning parameters (e.g., resolution, voltage, current) to achieve the desired level of detail. High resolution is crucial for capturing fine retouch details.
- Initiate the scan.
- Scanning (Structured Light Scanner):
  - For larger artifacts, a structured light scanner may be more appropriate.<sup>[8]</sup>
  - Place the artifact on a turntable.
  - Capture multiple scans from different angles to ensure complete coverage of the artifact's surface.
- 3D Model Reconstruction:
  - Import the raw scan data into the reconstruction software.
  - For micro-CT data, this involves reconstructing the volumetric data into a 3D mesh.
  - For structured light scanner data, this involves aligning and merging the individual scans.
- Post-Processing:
  - Clean the 3D mesh to remove any artifacts from the scanning process.
  - Fill any holes in the mesh.
  - Decimate the mesh to a manageable file size while preserving morphological detail. .
- Data Archiving: Save the final 3D models in a standard format (e.g., .ply, .stl, .obj) and archive them with appropriate metadata.

## Protocol 2: Geometric Morphometric (GM) Analysis

GM analysis allows for the quantitative comparison of shape variation among a sample of tools.

Objective: To statistically analyze the shape of Quina tools to identify patterns of morphological variation.

#### Materials:

- High-resolution 3D models of Quina tools.
- Software for placing landmarks and semi-landmarks (e.g., MorphoDig, AGMT3-D).[\[8\]](#)[\[11\]](#)
- Statistical software with GM capabilities (e.g., R with the 'geomorph' package).

#### Procedure:

- Landmark and Semilandmark Placement:
  - Import the 3D models into the landmarking software.
  - Define a set of homologous landmarks that can be consistently identified on all specimens. For lithic artifacts, these are often Type III landmarks (points of maximum curvature, etc.).
  - Place surface and curve semilandmarks to capture the overall shape of the artifact.[\[8\]](#) The AGMT3-D software can automate this process.[\[11\]](#)
- Procrustes Superimposition:
  - Perform a Generalized Procrustes Analysis (GPA) on the landmark data. This process removes variation in size, position, and orientation, isolating the shape information.
- Statistical Analysis:
  - Use Principal Component Analysis (PCA) to explore the major axes of shape variation within the sample.
  - Employ other statistical tests, such as Canonical Variate Analysis (CVA) or Procrustes ANOVA, to test for significant shape differences between predefined groups (e.g., different raw materials, different sites).
- Visualization:

- Create visualizations of the shape changes along the principal component axes (e.g., thin-plate spline deformation grids, 3D mesh morphs).

## Protocol 3: Attribute Analysis

This protocol outlines the systematic measurement of key morphological attributes.

Objective: To collect quantitative data on the size, shape, and retouch characteristics of Quina tools.

Materials:

- Digital calipers.
- Goniometer or a digital tool for measuring angles from 3D models.
- Digital scale.
- Spreadsheet software (e.g., Microsoft Excel, Google Sheets).

Procedure:

- Measurement of Dimensions:
  - Using digital calipers, measure the maximum length, width, and thickness of each artifact to the nearest 0.1 mm.<sup>[5]</sup>
  - Record the weight of each artifact to the nearest 0.1 g.
- Measurement of Retouch Angle:
  - Using a goniometer or digital measurement tools on a 3D model, measure the angle of the retouched edge at multiple points and calculate the mean.<sup>[5]</sup>
- Calculation of GIUR:
  - The Geometric Index of Unifacial Reduction (GIUR) is calculated based on the relationship between the thickness of the flake and the depth of the retouch scars.<sup>[5][7]</sup> Follow the established methodology for this calculation.

- Data Recording:
  - Record all measurements in a structured spreadsheet, with each row representing an individual artifact and each column representing a measured attribute.

## Data Presentation

The following tables provide examples of how to structure quantitative data from the analysis of Quina tools.

Table 2: Summary of Morphological Data for Quina vs. Non-Quina Scrapers (Hypothetical Data)

| Attribute                 | Quina Scrapers<br>(Mean $\pm$ SD) | Non-Quina<br>Scrapers (Mean $\pm$<br>SD) | p-value |
|---------------------------|-----------------------------------|--|---------|
| Maximum Length<br>(mm)    | 65.2 $\pm$ 12.3                   | 58.7 $\pm$ 10.1                          | < 0.05  |
| Maximum Width (mm)        | 48.9 $\pm$ 8.5                    | 42.1 $\pm$ 7.9                           | < 0.05  |
| Maximum Thickness<br>(mm) | 22.5 $\pm$ 5.1                    | 14.3 $\pm$ 3.8                           | < 0.001 |
| Retouch Angle (°)         | 75.6 $\pm$ 6.2                    | 62.4 $\pm$ 8.1                           | < 0.001 |
| GIUR                      | 0.72 $\pm$ 0.15                   | 0.45 $\pm$ 0.18                          | < 0.001 |

Table 3: Results of Principal Component Analysis of Scraper Shape (Hypothetical Data)

| Principal<br>Component | Eigenvalue | % Variance<br>Explained | Cumulative %<br>Variance |
|------------------------|------------|-------------------------|--------------------------|
| PC1                    | 0.0125     | 45.3                    | 45.3                     |
| PC2                    | 0.0078     | 28.2                    | 73.5                     |
| PC3                    | 0.0034     | 12.3                    | 85.8                     |



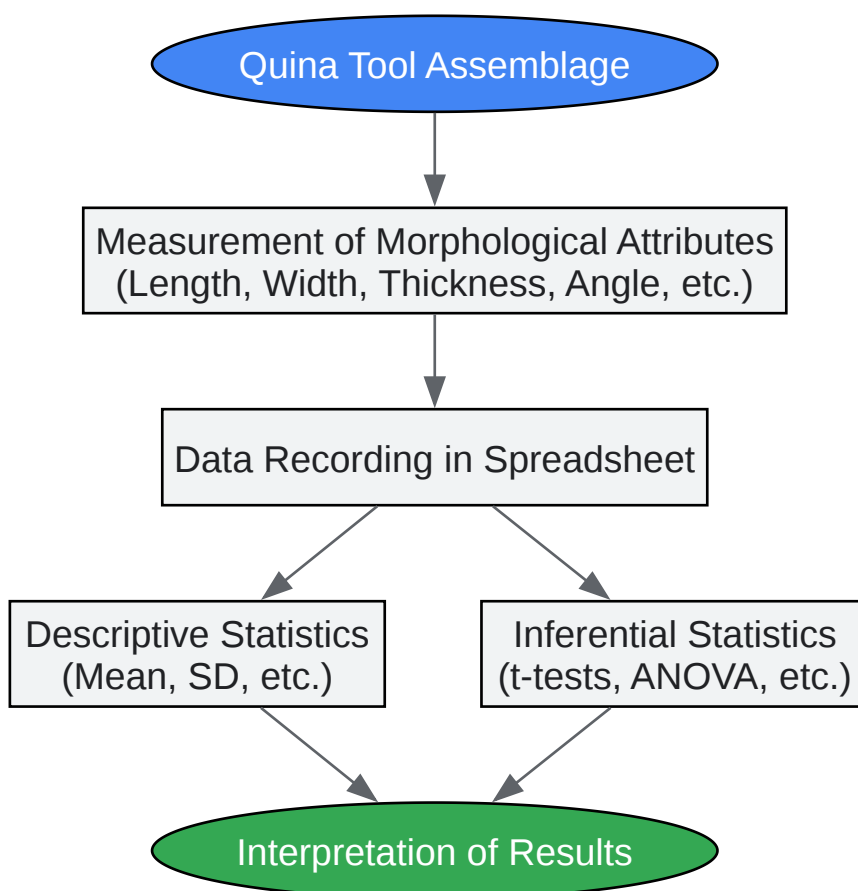
## Visualizations

Diagrams created using Graphviz (DOT language) to illustrate workflows and relationships.



[Click to download full resolution via product page](#)

Caption: Workflow for 3D data acquisition and geometric morphometric analysis of Quina tools.



[Click to download full resolution via product page](#)

Caption: Workflow for the quantitative attribute analysis of Quina tools.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Quina Mousterian - Wikipedia [en.wikipedia.org]
- 2. researchgate.net [researchgate.net]
- 3. fiveable.me [fiveable.me]
- 4. Quantitative analysis in lithic study: Comparison of assemblages [anthropol.ac.cn]
- 5. pnas.org [pnas.org]
- 6. researchgate.net [researchgate.net]
- 7. Lithic analysis - Wikipedia [en.wikipedia.org]
- 8. Practical and technical aspects for the 3D scanning of lithic artefacts using micro-computed tomography techniques and laser light scanners for subsequent geometric morphometric analysis. Introducing the StyroStone protocol - PMC [pmc.ncbi.nlm.nih.gov]
- 9. StyroStone: A protocol for scanning and extracting three-dimensional meshes of stone artefacts using Micr... [protocols.io]
- 10. Practical and technical aspects for the 3D scanning of lithic artefacts using micro-computed tomography techniques and laser light scanners for subsequent geometric morphometric analysis. Introducing the StyroStone protocol | PLOS One [journals.plos.org]
- 11. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols for Quantitative Analysis of Quina Tool Morphology]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1359822#quantitative-methods-for-analyzing-quina-tool-morphology]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)